

# An In-depth Technical Guide to Cetraric Acid: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Cetraric acid

Cat. No.: B1234273

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## Introduction

**Cetraric acid** is a naturally occurring depsidone, a type of polyphenolic compound, predominantly found in lichens, most notably Iceland moss (*Cetraria islandica*).<sup>[1][2]</sup> Historically used in traditional medicine, this bitter-tasting compound is gaining interest in the scientific community for its potential pharmacological activities.<sup>[3][4]</sup> This guide provides a comprehensive overview of the chemical structure and known properties of **cetraric acid**, intended to support research and drug development endeavors.

## Chemical Structure

**Cetraric acid** possesses a complex tricyclic depsidone structure. Its chemical identity is defined by the following identifiers:

Identifier	Value	Source
IUPAC Name	9-(Ethoxymethyl)-4-formyl-3,8-dihydroxy-1,6-dimethyl-11-oxo-11H-dibenzo[b,e][1,5]dioxepin-7-carboxylic acid	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>9</sub>	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	402.35 g/mol	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
SMILES	CCOCC1c(c(c(C)c2c1OC(=O)c3c(C=O)c3O2)O)C(=O)O	<a href="#">[6]</a> <a href="#">[7]</a>
InChI	InChI=1S/C20H18O9/c1-4-27-7-11-15(23)14(19(24)25)9(3)16-18(11)29-20(26)13-8(2)5-12(22)10(6-21)17(13)28-16/h5-6,22-23H,4,7H2,1-3H3,(H,24,25)	<a href="#">[7]</a> <a href="#">[9]</a>
CAS Number	489-49-6	<a href="#">[1]</a>

## Physicochemical Properties

The physicochemical properties of **cetraric acid** are crucial for its handling, formulation, and understanding its biological behavior.

Property	Value	Source
Appearance	White micro-crystalline powder; very bitter prisms from alcohol or acetic acid.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a>
Solubility	Practically insoluble in hot water, petroleum ether, benzene, and ether. Slightly soluble in cold methanol, alcohol, acetone, and acetic acid. Readily soluble in alcohol and aqueous solutions of alkalies or their carbonates, forming a yellow solution that turns brown on standing.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a>
Melting Point	Not explicitly available in the provided search results.	
pKa	Not explicitly available in the provided search results.	
logP (o/w)	4.930 (estimated)	<a href="#">[11]</a>

## Biological and Pharmacological Activities

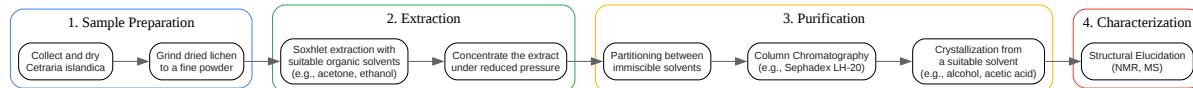
**Cetraric acid** has been traditionally recognized for its therapeutic uses and is now being investigated for a range of biological activities.

Activity	Description	Source
Bitter Tonic	Traditionally used to stimulate appetite and digestion due to its bitter taste.	[2][12]
Respiratory Ailments	Historically used to relieve chest ailments.	[2]
Anti-emetic	A tincture has been recommended for its anti-emetic properties.	[12]
Antimicrobial	As a constituent of <i>Cetraria islandica</i> , it contributes to the antimicrobial properties of the lichen.	[4]
Antiproliferative/Cytotoxic	Studies on lichen-derived compounds, including depsidones related to cetraric acid, have shown antiproliferative and cytotoxic properties.	[13]

## Experimental Protocols

### Isolation of Cetraric Acid from *Cetraria islandica*

The following is a generalized protocol for the isolation of **cetraric acid** from its natural source, based on common phytochemical extraction techniques.



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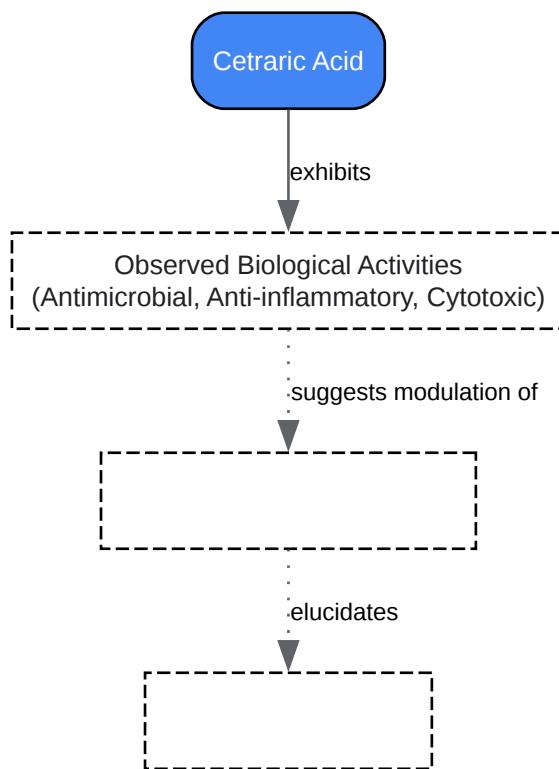
A generalized workflow for the isolation and characterization of **cetraric acid**.

#### Methodology:

- **Collection and Preparation:** Cetraria islandica lichen is collected, cleaned of foreign material, and air- or oven-dried at a low temperature to preserve the chemical constituents. The dried lichen is then ground into a fine powder to increase the surface area for extraction.
- **Extraction:** The powdered lichen is subjected to extraction, often using a Soxhlet apparatus, with a suitable organic solvent such as acetone or ethanol.<sup>[14]</sup> The resulting crude extract is then concentrated under reduced pressure to remove the solvent.
- **Purification:** The crude extract is further purified to isolate **cetraric acid**. This can involve:
  - **Solvent Partitioning:** The extract can be partitioned between immiscible solvents to separate compounds based on their polarity.
  - **Column Chromatography:** Techniques such as column chromatography using stationary phases like Sephadex LH-20 are effective for separating lichen compounds.<sup>[15]</sup>
  - **Crystallization:** The purified fraction containing **cetraric acid** is crystallized from a suitable solvent, such as alcohol or acetic acid, to obtain pure crystals.<sup>[1]</sup>
- **Structural Elucidation:** The identity and purity of the isolated **cetraric acid** are confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).<sup>[16]</sup>

## Signaling Pathways

Currently, there is a lack of specific information in the available scientific literature detailing the signaling pathways directly modulated by **cetraric acid**. Research on related lichen depsidones suggests potential interactions with various cellular pathways, including those involved in inflammation and cell proliferation, but dedicated studies on **cetraric acid** are required to elucidate its precise mechanisms of action.<sup>[17]</sup>



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Logical relationship between **cetnaric acid**'s observed activities and its yet-to-be-determined mechanism of action.

## Conclusion

**Cetraric acid** is a promising natural product with a well-defined chemical structure and a history of traditional medicinal use. While its physicochemical properties are partially characterized, further research is needed to determine key parameters such as its melting point and pKa values. The elucidated biological activities, including its traditional uses and potential antimicrobial and cytotoxic effects, warrant further investigation to understand the underlying molecular mechanisms and to explore its potential in modern drug development. The provided experimental framework for isolation can serve as a basis for obtaining pure **cetraric acid** for such studies. Future research should focus on quantitative bioassays and mechanistic studies to fully realize the therapeutic potential of this lichen-derived compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Cetraric Acid: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234273#chemical-structure-and-properties-of-cetraric-acid]

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